

N-Acetyl Guanosine riboswitch binding studies

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Compound Focus: N-Acetyl Guanosine

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Comparative Performance of SK4

The table below summarizes the key experimental data for the SK4 analog compared to guanine and guanosine, based on *in vivo* studies with *Bacillus subtilis* [1] [2].

Ligand	Key Structural Modifications	Relative Efficacy in Transcription Termination	Key Experimental Findings
SK4	C2 N-acetyl; C6 hydroxylamine; N9 ribose	Greatest	Reduced reporter gene expression and mRNA levels more effectively than guanine; improved solubility and additional H-bonding predicted [1] [2].
Guanine	Native ligand; purine base	Intermediate	Serves as the native reference; binding induces transcription termination [3].
Guanosine	Guanine base with N9 ribose	Least	Less effective at inhibiting riboswitch expression than guanine and SK4 [1] [2].

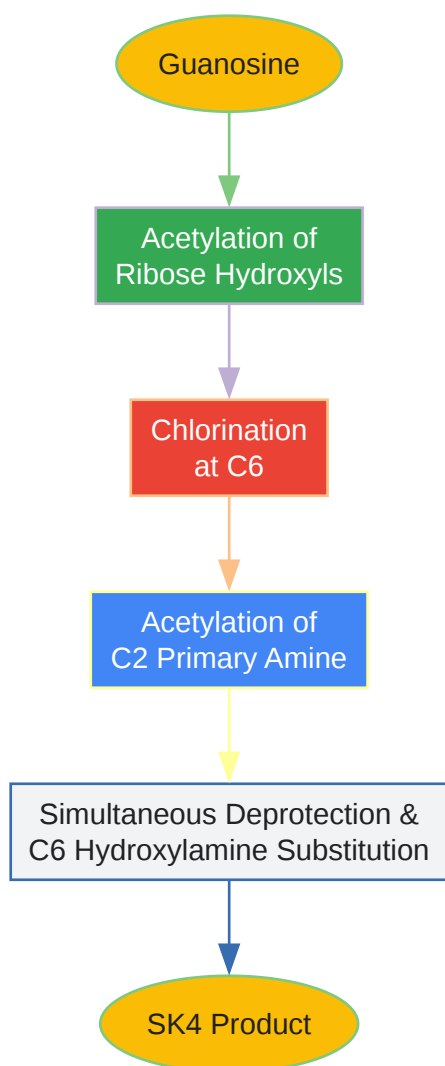
Detailed Experimental Protocols

The key conclusions about SK4 are supported by the following experimental methodologies:

- **Reporter Gene Assay:** A beta-galactosidase reporter gene was inserted downstream of the *xpt* guanine riboswitch in *B. subtilis*. Cells were grown in the presence of different ligands (guanine, guanosine, SK4). Ligand binding to the riboswitch triggers transcription termination, which also terminates the reporter gene's mRNA. Reduced production of the beta-galactosidase enzyme, measured by a colorimetric UV-Vis assay, indicates stronger riboswitch activation [1] [2].
- **RT-qPCR (Reverse Transcription Quantitative PCR):** This method was used to directly quantify the amount of *xpt* mRNA transcribed downstream of the riboswitch. A higher "quantification cycle" (Cq) value indicates less starting RNA template was present, meaning more transcription termination occurred. SK4 treatment resulted in the highest Cq value, confirming it causes the highest level of transcription termination [1] [2].
- **Molecular Dynamics (MD) Simulations:** Computational simulations modeled the three-dimensional interaction between the SK4 molecule and the riboswitch aptamer domain. These simulations suggested that SK4 forms a stable complex with the RNA and makes additional hydrogen bonds via its novel functional groups (C2 N-acetyl and C6 hydroxylamine) and the ribose sugar, explaining its high affinity [1] [2].

SK4 Synthesis Pathway

The synthesis of the SK4 analog, as described in the research, is a multi-step process that begins with commercially available guanosine [2]. The workflow below outlines the key chemical transformations.

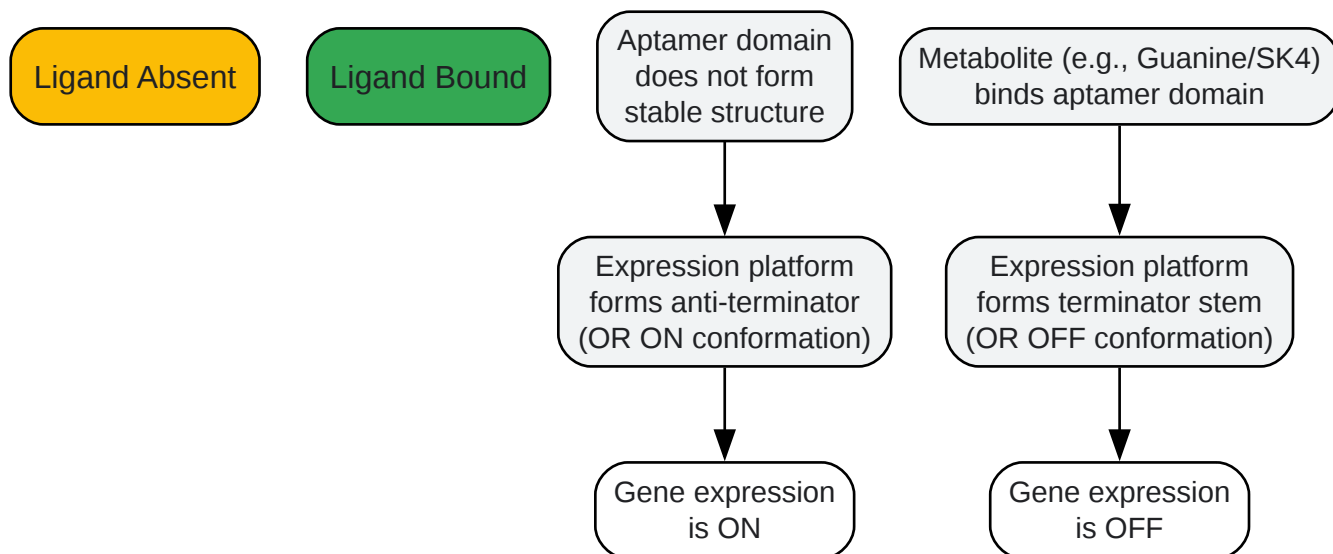


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Diagram Title: SK4 Nucleoside Analog Synthesis Workflow

Mechanism of Guanine Riboswitch Action

To understand how SK4 exerts its effect, it's helpful to see the general mechanism of the guanine riboswitch, which controls gene expression through conformational change [4] [5].



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Diagram Title: Guanine Riboswitch Mechanism

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